

Essential Safety and Operational Guide for 1-Propyne, 3-(1-ethoxyethoxy)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Propyne, 3-(1-ethoxyethoxy)-

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **1-Propyne, 3-(1-ethoxyethoxy)-** (CAS No. 18669-04-0). The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals. Given the absence of comprehensive toxicological data, this compound must be handled with the utmost caution, treating it as a potentially hazardous substance.

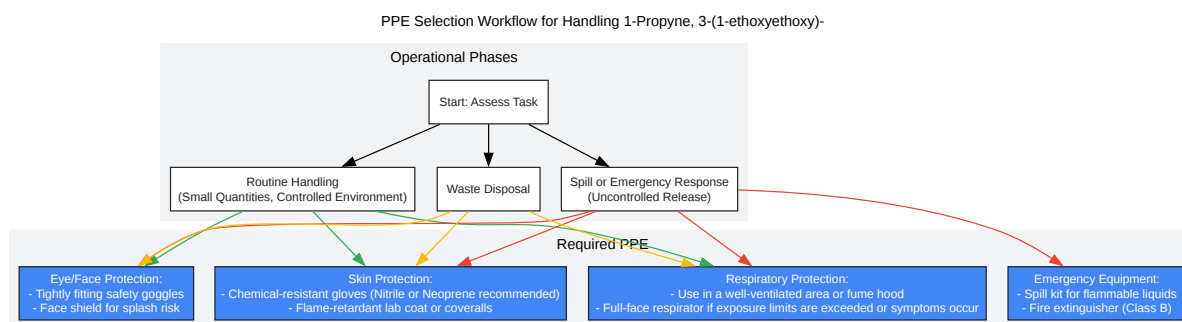
Key Safety Data and Physical Properties

A thorough review of available safety data sheets and chemical databases indicates a lack of quantitative toxicological information, such as LD50 and LC50 values, and established occupational exposure limits for **1-Propyne, 3-(1-ethoxyethoxy)-**. Therefore, all handling procedures must be guided by the precautionary principle.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	PubChem[1]
Molecular Weight	128.17 g/mol	PubChem[1]
Appearance	Clear colorless to pale yellow liquid	
Boiling Point	141 °C	
Flash Point	30 °C	
Density	0.893 g/cm ³	
Toxicity (Oral LD50)	No data available	ECHEMI[2]
Toxicity (Dermal LD50)	No data available	ECHEMI[2]
Toxicity (Inhalation LC50)	No data available	ECHEMI[2]
Occupational Exposure Limits	No data available	ECHEMI[2]

Personal Protective Equipment (PPE) Selection Workflow

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense when handling **1-Propyne, 3-(1-ethoxyethoxy)-**. The following diagram outlines the mandatory PPE selection process based on the operational phase.



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Caption: PPE selection workflow for **1-Propyne, 3-(1-ethoxyethoxy)-**.

Experimental Protocols: Safe Handling and Operational Plan

Due to the lack of specific toxicity data, a conservative approach to handling is mandatory. The following protocols are based on best practices for handling flammable, reactive chemicals with unknown hazards.

1. Engineering Controls:

- All work with **1-Propyne, 3-(1-ethoxyethoxy)-** must be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is required for all procedures that may generate vapors or aerosols.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles that conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a risk of splashing.[\[2\]](#)
- Skin Protection:
 - Wear fire/flammable resistant and impervious clothing.[\[2\]](#)
 - Handle the chemical with gloves that have been inspected prior to use. Nitrile or neoprene gloves are recommended.
 - Contaminated gloves should be removed and disposed of properly, followed by hand washing.
- Respiratory Protection: If exposure limits are unknown or if irritation or other symptoms are experienced, use a full-face respirator with an appropriate cartridge.[\[2\]](#)

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.[\[2\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[2\]](#)
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.
- Use the smallest practical quantities for the work being performed.
- Assume that any mixture containing this chemical is more toxic than its most toxic component.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from oxidizing agents and other incompatible materials.

Disposal Plan

Proper disposal of **1-Propyne, 3-(1-ethoxyethoxy)-** and its contaminated waste is critical to ensure environmental safety and regulatory compliance.

1. Waste Collection:

- Collect waste in a suitable, closed, and properly labeled container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated materials such as gloves, absorbent pads, and glassware must be treated as hazardous waste.

2. Disposal Method:

- Disposal must be carried out by a licensed hazardous waste disposal company.
- Do not dispose of this chemical down the drain or in regular trash.
- The chemical is a flammable liquid and should be treated as such for disposal purposes.
- Follow all local, state, and federal regulations for hazardous waste disposal.

3. Spill Response:

- In case of a spill, evacuate the area immediately.
- Remove all sources of ignition.[\[2\]](#)
- Ventilate the area.
- Wear the appropriate PPE as outlined in the PPE Selection Workflow.

- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.[2]
- Clean the spill area thoroughly.

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References

- 1. Unknown Chemicals - Environmental Health and Safety - Purdue University [purdue.edu]
- 2. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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